

Nitrosyl Bromide Waste: Technical Support Center

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Compound of Interest

Compound Name: Nitrosyl bromide

CAS No.: 13444-87-6

Cat. No.: B14713873

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe disposal of **nitrosyl bromide** (NOBr) waste. The following information is intended to supplement, not replace, institutional safety protocols and regulatory requirements. Always consult your institution's Environmental Health and Safety (EHS) department before proceeding with any chemical waste disposal.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **nitrosyl bromide** waste?

A1: **Nitrosyl bromide** is a reactive and toxic substance. The primary hazards include:

- **Reactivity with Water:** It reacts with water to form corrosive and toxic byproducts, including nitrous acid and hydrobromic acid.[1]
- **Toxicity:** **Nitrosyl bromide** and its decomposition products (bromine and nitric oxide) are toxic upon inhalation, ingestion, or skin contact.[2]
- **Corrosivity:** As a strong brominating agent, it can corrode many materials.

- Photodissociation: It can decompose when exposed to light, releasing toxic gases.[2]

Q2: Can I dispose of **nitrosyl bromide** waste down the drain?

A2: No, you cannot dispose of untreated **nitrosyl bromide** waste down the drain. It must first be neutralized through a controlled hydrolysis and subsequent neutralization of the resulting acidic solution.

Q3: What personal protective equipment (PPE) is required when handling **nitrosyl bromide** waste?

A3: Appropriate PPE is crucial for safely handling **nitrosyl bromide** waste. The recommended PPE includes:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., neoprene or nitrile).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: All handling and disposal procedures should be performed in a certified chemical fume hood.

Q4: What should I do in case of a **nitrosyl bromide** spill?

A4: In the event of a spill, evacuate the area and alert your supervisor and institutional EHS. If you are trained and equipped to handle the spill, you can cautiously cover the spill with an inert absorbent material like soda ash or calcium carbonate before proceeding with a slow and careful neutralization process.

Troubleshooting Guide

Issue	Possible Cause	Solution
Violent reaction or fuming during neutralization	The addition of the neutralizing agent is too rapid, or the initial concentration of the nitrosyl bromide waste is too high.	Immediately stop the addition of the neutralizing agent. Ensure the reaction mixture is being vigorously stirred and cooled in an ice bath. Resume the addition of the neutralizing agent at a much slower rate once the reaction has subsided.
The pH of the final solution is not neutral after adding the calculated amount of base.	The initial concentration of the nitrosyl bromide waste was not accurately known, or the neutralizing agent is not of the expected concentration.	Use a calibrated pH meter to monitor the pH of the solution. Continue to add the neutralizing agent dropwise until the pH is within the acceptable range for disposal (typically 5.5-9.5).
A solid precipitate forms during neutralization.	The acidic solution may be reacting with other substances present in the waste stream, or the concentration of the resulting salts has exceeded their solubility.	If the precipitate is known to be non-hazardous, it can be filtered off and disposed of as solid waste. If the identity of the precipitate is unknown, the entire mixture should be collected as hazardous waste. Consult your EHS for guidance.

Experimental Protocol: Neutralization of Nitrosyl Bromide Waste

This protocol details the laboratory-scale neutralization of small quantities of **nitrosyl bromide** waste. This procedure should be performed in a chemical fume hood with appropriate PPE.

Materials:

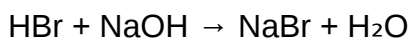
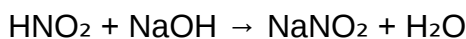
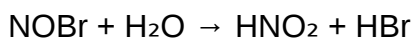
- **Nitrosyl bromide** waste
- Crushed ice
- 2.5 M Sodium hydroxide (NaOH) solution
- Large beaker or flask
- Stir plate and stir bar
- pH meter or pH indicator strips
- Dropping funnel or pipette

Procedure:

- Preparation:
 - Place a large beaker or flask containing a stir bar in an ice bath on a stir plate.
 - Add a significant amount of crushed ice and a small amount of water to the beaker to create an ice slurry.
 - Begin stirring the ice slurry.
- Hydrolysis:
 - Slowly and carefully add the **nitrosyl bromide** waste to the stirring ice slurry. The addition should be dropwise for liquids or in very small portions for solids.
 - The **nitrosyl bromide** will react with the water in an exothermic reaction to form nitrous acid (HNO_2) and hydrobromic acid (HBr). The ice bath is critical to control the reaction temperature and prevent excessive fuming.
- Neutralization:
 - Once all the **nitrosyl bromide** waste has been added and the initial reaction has subsided, begin the slow, dropwise addition of 2.5 M sodium hydroxide solution.

- Monitor the pH of the solution continuously using a pH meter or pH indicator strips.
- Continue adding the sodium hydroxide solution until the pH of the solution is between 5.5 and 9.5.
- Disposal:
 - Once the solution is neutralized, it can be disposed of down the sanitary sewer with a large volume of running water (at least 20 parts water to 1 part neutralized solution), in accordance with local regulations.[\[3\]](#)

Chemical Reaction:

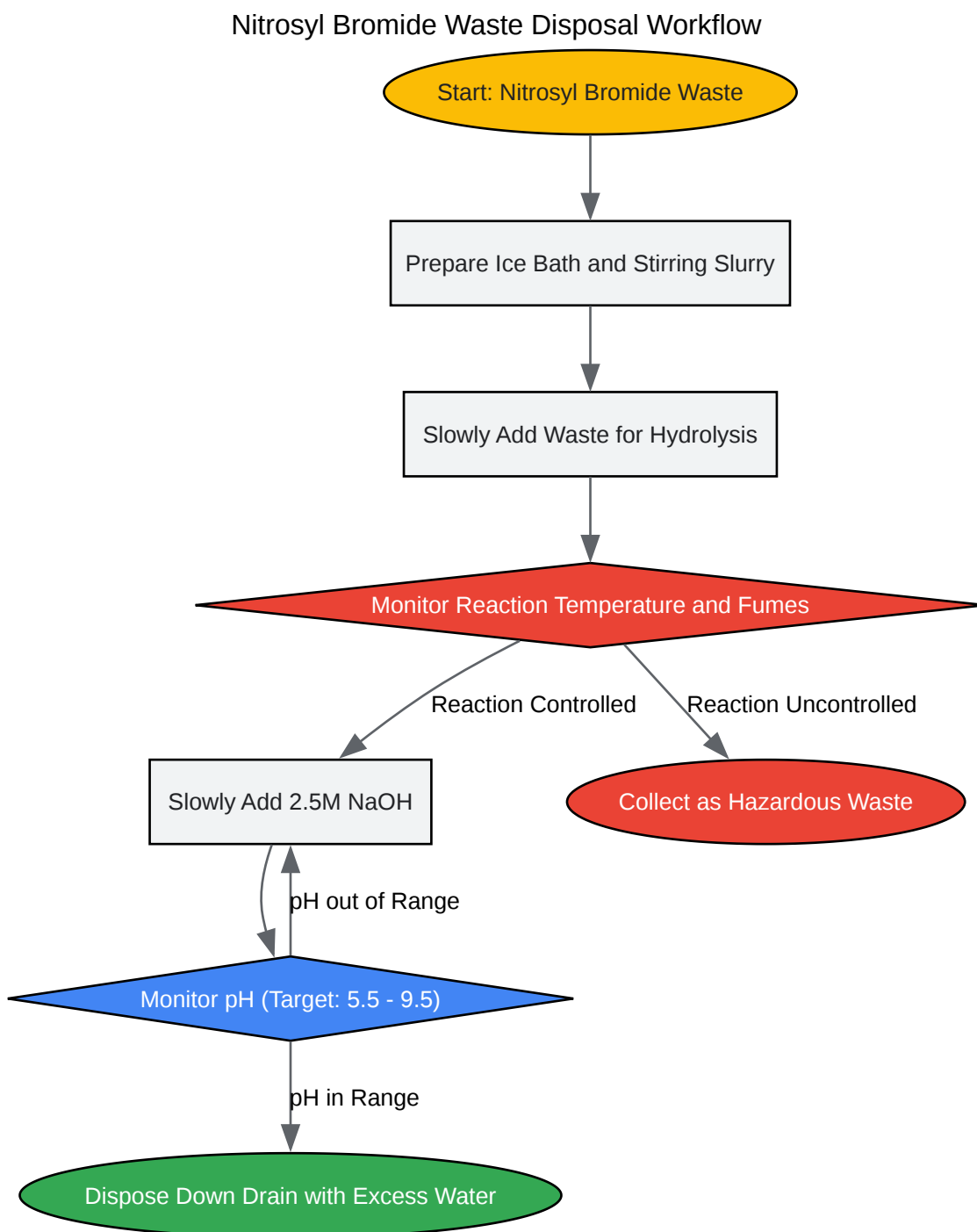


Data Presentation

Table 1: Properties of **Nitrosyl Bromide** and its Hydrolysis Products

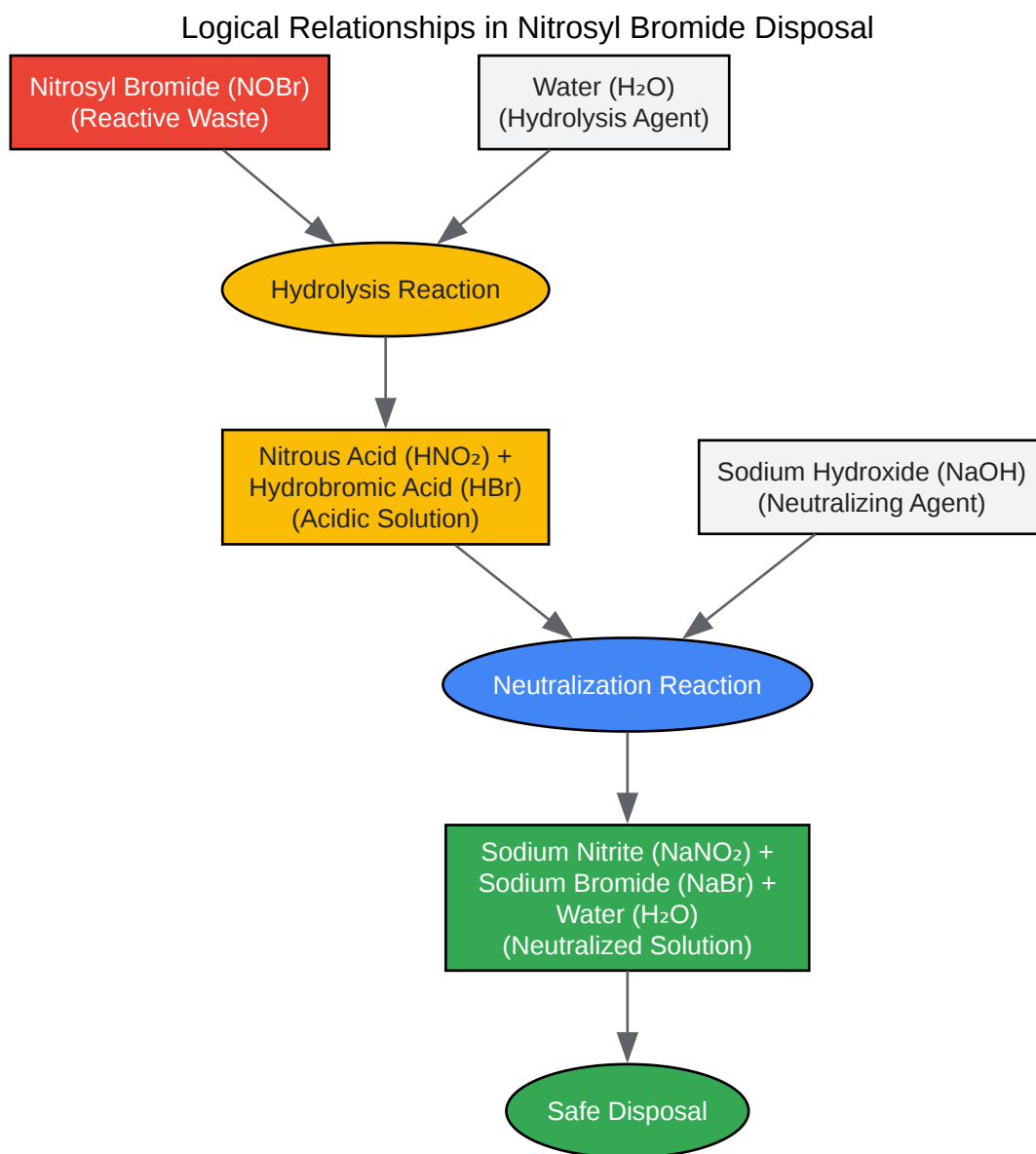
Substance	Formula	Molar Mass (g/mol)	Hazards
Nitrosyl Bromide	NOBr	109.91	Toxic, Corrosive, Water-Reactive
Nitrous Acid	HNO ₂	47.01	Weak Acid, Unstable
Hydrobromic Acid	HBr	80.91	Strong Acid, Corrosive

Visualizations



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Caption: Workflow for the safe disposal of **nitrosyl bromide** waste.



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Caption: Chemical transformations during **nitrosyl bromide** waste disposal.

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References

- [1. Sciencemadness Discussion Board - Nitrosyl bromide?? - Powered by XMB 1.9.11 \[sciencemadness.org\]](#)
- [2. Nitrosyl bromide - Wikipedia \[en.wikipedia.org\]](#)
- [3. Chapter 7 - Management Procedures For Specific Waste Types \[ehs.cornell.edu\]](#)
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